

The Discovery and Isolation of Rivulobirin B: A Technical Guide

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Compound of Interest

Compound Name: Rivulobirin B

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Abstract

This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of **Rivulobirin B**, a significant natural product. **Rivulobirin B**, a member of the bicoumarin class, was first isolated from the underground parts of *PleurospERMUM rivulorum*.^{[1][2][3][4][5][6][7][8]} This document details the original experimental protocols for its extraction and purification, presents its key physicochemical and spectral data, and outlines the analytical methods used to determine its complex structure. This guide is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the foundational science behind this molecule.

Introduction

Natural products continue to be a vital source of novel chemical entities with diverse biological activities. The genus *PleurospERMUM* (family Apiaceae) is known for producing a variety of secondary metabolites, including coumarins, which have garnered scientific interest for their potential pharmacological properties.^{[2][3][6][7][8]} In 1997, a study by Xiao et al. reported the discovery of two new bicoumarins, Rivulobirin A and **Rivulobirin B**, from *PleurospERMUM rivulorum*.^{[1][2]} This guide focuses specifically on the technical details surrounding the discovery and characterization of **Rivulobirin B**.

Discovery and Source Material

Rivulobirin B was discovered during a phytochemical investigation of *Pleurospermum rivulorum*, a plant used in Chinese folk medicine.[7][8] The underground parts of the plant were identified as the source from which the compound was isolated.[1][2][3][5] The initial study aimed to identify novel constituents from this plant, leading to the successful isolation and characterization of **Rivulobirin B**.

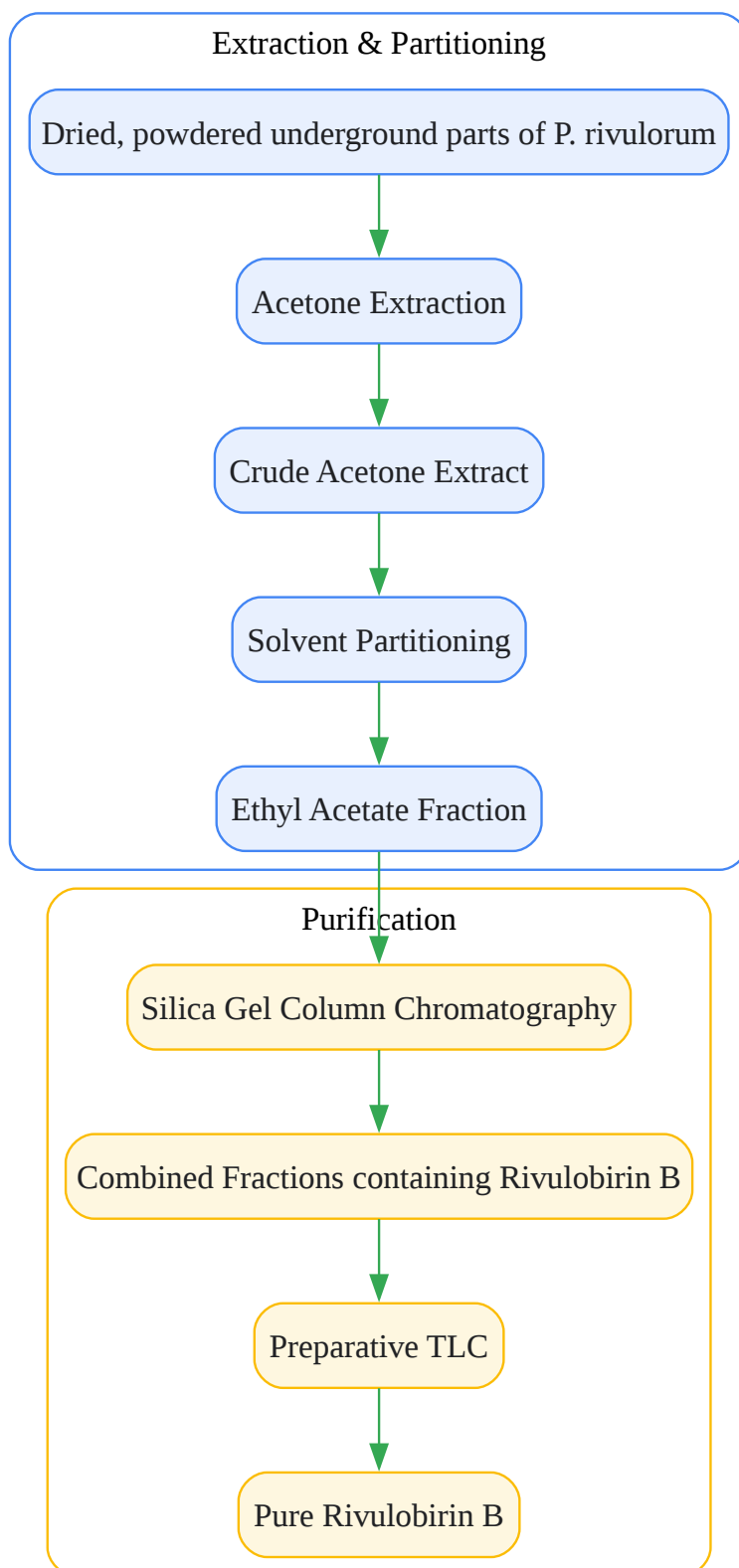
Isolation and Purification

The isolation of **Rivulobirin B** from the underground parts of *Pleurospermum rivulorum* involved a multi-step process of extraction and chromatography. The general workflow is outlined below.

Experimental Protocol: Isolation of Rivulobirin B

- **Plant Material Collection and Preparation:** The underground parts of *Pleurospermum rivulorum* were collected, air-dried, and pulverized to a coarse powder.
- **Extraction:** The powdered plant material was extracted with acetone at room temperature.[9] The solvent was subsequently removed under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract was suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether, chloroform, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The ethyl acetate fraction, which contained the bicoumarins, was subjected to column chromatography over silica gel. The column was eluted with a gradient of chloroform and methanol.
- **Further Purification:** Fractions containing **Rivulobirin B** were combined and further purified using preparative thin-layer chromatography (TLC) to yield the pure compound.[9]

Diagram: Isolation Workflow for **Rivulobirin B**



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Caption: A flowchart illustrating the key steps in the isolation and purification of **Rivulobirin B**.

Structural Elucidation

The chemical structure of **Rivulobirin B** was determined through a combination of spectroscopic techniques. These methods provided detailed information about the molecule's connectivity, functional groups, and stereochemistry.

Physicochemical and Spectroscopic Data

The following table summarizes the key data obtained for **Rivulobirin B**.

Property	Data
Molecular Formula	C ₂₃ H ₁₂ O ₉
Molecular Weight	432.34 g/mol
Appearance	Colorless solid
UV λ _{max} (MeOH) nm	220 (sh), 248, 258, 322
IR (KBr) ν _{max} cm ⁻¹	1723, 1609
Mass Spectrometry	High-Resolution Mass Spectrometry (HR-MS)
¹ H NMR (CDCl ₃)	See Table 2
¹³ C NMR (CDCl ₃)	See Table 3

Table 1: Physicochemical and Spectroscopic Properties of **Rivulobirin B**.[\[9\]](#)

NMR Spectroscopic Data

Detailed analysis of the ¹H and ¹³C NMR spectra, in conjunction with 2D NMR experiments such as COSY, HMQC, and HMBC, was crucial for establishing the planar structure and stereochemistry of **Rivulobirin B**.[\[9\]](#)

Proton (¹ H)	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	6.21	d	9.5
H-4	7.61	d	9.5
H-5	6.84	d	8.8
H-6	7.32	d	8.8
H-3'	6.21	d	9.5
H-4'	7.60	d	9.5
H-5'	6.86	d	8.4
H-6'	7.30	d	8.4
OMe-7	3.93	s	-
OMe-7'	3.92	s	-

Table 2: ¹H NMR Data for **Rivulobirin B** (in CDCl₃).[\[9\]](#)

Carbon (¹³ C)	Chemical Shift (δ, ppm)
C-2	160.5
C-3	113.2
C-4	143.5
C-4a	112.8
C-5	115.1
C-6	128.7
C-7	161.2
C-8	105.1
C-8a	156.4
C-2'	160.4
C-3'	113.1
C-4'	143.4
C-4a'	112.7
C-5'	115.0
C-6'	128.6
C-7'	161.1
C-8'	105.0
C-8a'	156.3
OMe-7	56.4
OMe-7'	56.3

Table 3: ¹³C NMR Data for **Rivulobirin B** (in CDCl₃).^[9]

Structural Confirmation

The structure of **Rivulobirin B** was established as a dimer of two 7-methoxy-8-substituted coumarin units. The connectivity between the two coumarin moieties was determined through detailed analysis of long-range correlations in the HMBC spectrum.

Biological Activity

The initial discovery paper by Xiao et al. focused primarily on the isolation and structural elucidation of **Rivulobirin B**. While many coumarins and bicoumarins exhibit a range of biological activities, including anti-inflammatory, anticoagulant, and antiviral properties, specific biological data for **Rivulobirin B** was not detailed in the original publication.[4] Further research is required to fully characterize the pharmacological profile of this compound.

Conclusion

The discovery of **Rivulobirin B** from *Pleurospermum rivulorum* represents a significant contribution to the field of natural product chemistry. The successful isolation and structural elucidation of this novel bicoumarin were achieved through a systematic application of extraction, chromatography, and spectroscopic techniques. This technical guide provides a foundational reference for researchers interested in **Rivulobirin B**, offering detailed insights into the original experimental methodologies and the key data that led to its characterization. Future studies are warranted to explore the full therapeutic potential of this intriguing natural product.

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